

solubility of Monopropyl Phthalate in organic solvents

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Compound of Interest

Compound Name: Monopropyl Phthalate

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An In-depth Technical Guide on the Solubility of **Monopropyl Phthalate** in Organic Solvents

For: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **monopropyl phthalate** in organic solvents. Due to a scarcity of publicly available quantitative data for this specific compound, this guide presents qualitative solubility information, analogous data for a related compound, and a detailed experimental protocol for determining solubility.

Introduction to Monopropyl Phthalate

Monopropyl phthalate is an organic compound belonging to the phthalate ester family. It is a monoester of phthalic acid and is characterized by a propyl group attached to one of the carboxyl groups of the phthalic acid backbone[1]. It is typically a colorless to pale yellow liquid with a slightly sweet odor[1]. While it has moderate solubility in water, it is known to be more soluble in organic solvents[1].

Chemical Structure and Properties:

- Molecular Formula: $C_{11}H_{12}O_4$ [2]
- Molecular Weight: 208.21 g/mol [2]
- CAS Number: 4376-19-6[2]

- Synonyms: Mono-n-propyl phthalate, 2-(propoxycarbonyl)benzoic acid[2]

Solubility of Monopropyl Phthalate

Qualitative Solubility Data

Direct quantitative solubility data for **monopropyl phthalate** in a range of organic solvents is not readily available in the public domain. However, various sources provide qualitative descriptions of its solubility. Phthalate esters, in general, are recognized for their high solubility in organic solvents, particularly in ethanol[3][4].

The following table summarizes the available qualitative solubility information for **monopropyl phthalate**.

Organic Solvent	Qualitative Solubility	Source
Chloroform	Slightly Soluble	[5]
Dimethyl Sulfoxide (DMSO)	Slightly Soluble	[5]
Methanol	Slightly Soluble	[5]
Ethanol	Highly Soluble (general for phthalate esters)	[3][4]

Analogous Quantitative Solubility Data: rac-Mono(ethylhexyl) Phthalate (MEHP)

To provide a quantitative perspective, the following table presents solubility data for a structurally related short-chain monoalkyl phthalate, rac-Mono(ethylhexyl) phthalate (MEHP). It is crucial to note that this data is for a different compound and should be used for illustrative and comparative purposes only. The solubility of **monopropyl phthalate** may differ.

Organic Solvent	Approximate Solubility of MEHP (mg/mL)
Ethanol	~15
Dimethyl Sulfoxide (DMSO)	~15
Dimethylformamide (DMF)	~10

Experimental Protocol: Determination of Thermodynamic Solubility using the Shake-Flask Method

The shake-flask method is a widely accepted and reliable technique for determining the thermodynamic solubility of a compound. It involves creating a saturated solution of the compound in the solvent of interest and then measuring the concentration of the dissolved substance.

Materials and Equipment:

- **Monopropyl Phthalate** (solid or oil)
- Organic solvents of interest (e.g., methanol, ethanol, acetone, dichloromethane, hexane)
- Glass vials or flasks with screw caps
- Orbital shaker or vortex mixer
- Constant temperature bath or incubator
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- Analytical balance
- Volumetric flasks and pipettes

- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS) system

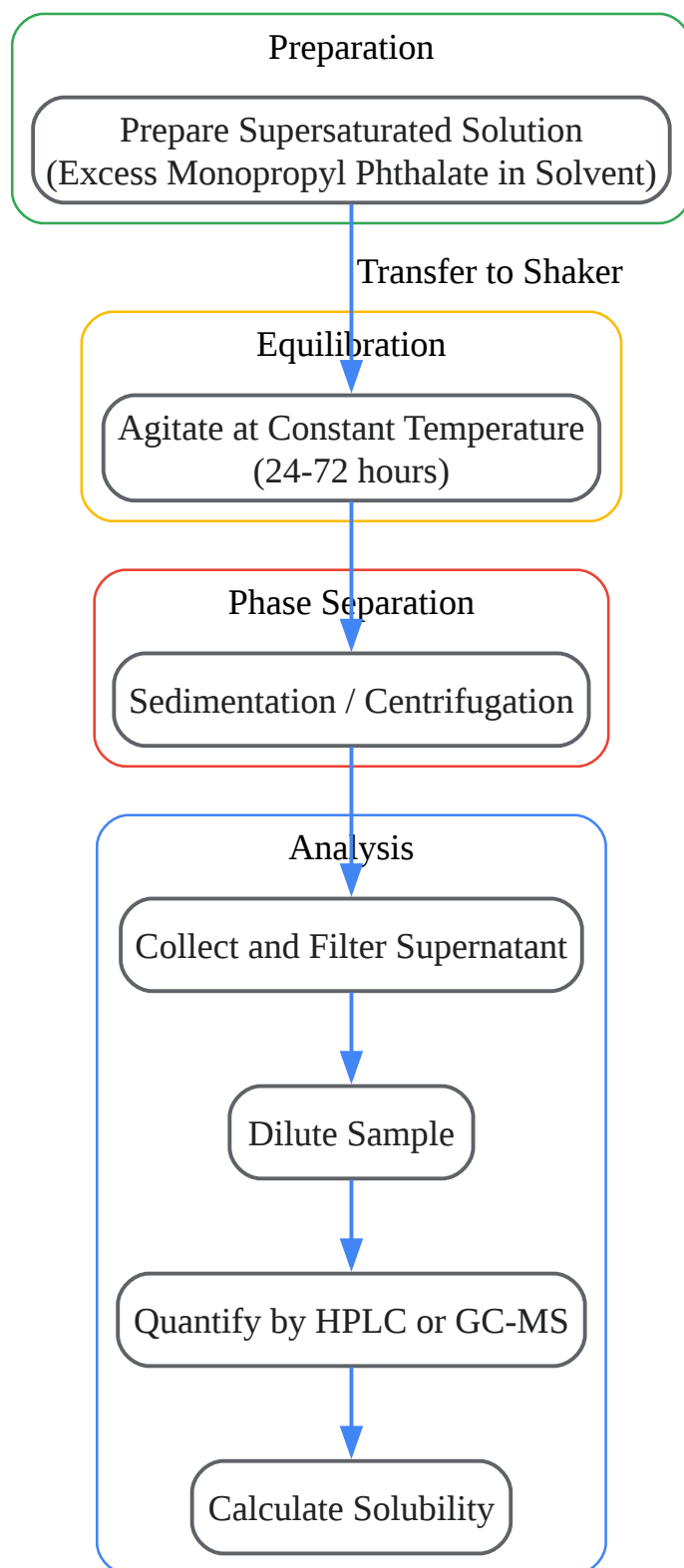
Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of **monopropyl phthalate** to a glass vial containing a known volume of the organic solvent. The excess solid/oil should be visually apparent.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in an orbital shaker within a constant temperature bath (e.g., 25 °C).
 - Agitate the samples for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached between the dissolved and undissolved compound.
- Phase Separation:
 - After equilibration, allow the vials to stand undisturbed in the constant temperature bath for at least 24 hours to allow the excess solid/oil to sediment.
 - For more complete separation, centrifuge the vials at a high speed.
- Sample Collection and Preparation:
 - Carefully withdraw an aliquot of the clear supernatant using a pipette.
 - Filter the aliquot through a syringe filter to remove any remaining undissolved microparticles.
 - Dilute the filtered solution with a known volume of the appropriate solvent to bring the concentration within the analytical range of the chosen detection method.
- Quantification:

- Analyze the diluted samples using a calibrated HPLC or GC-MS method to determine the concentration of **monopropyl phthalate**.
- Prepare a calibration curve using standard solutions of known concentrations of **monopropyl phthalate** in the same solvent.
- Calculation:
 - Calculate the solubility of **monopropyl phthalate** in the organic solvent by multiplying the measured concentration by the dilution factor. The result can be expressed in units such as g/L or mg/mL.

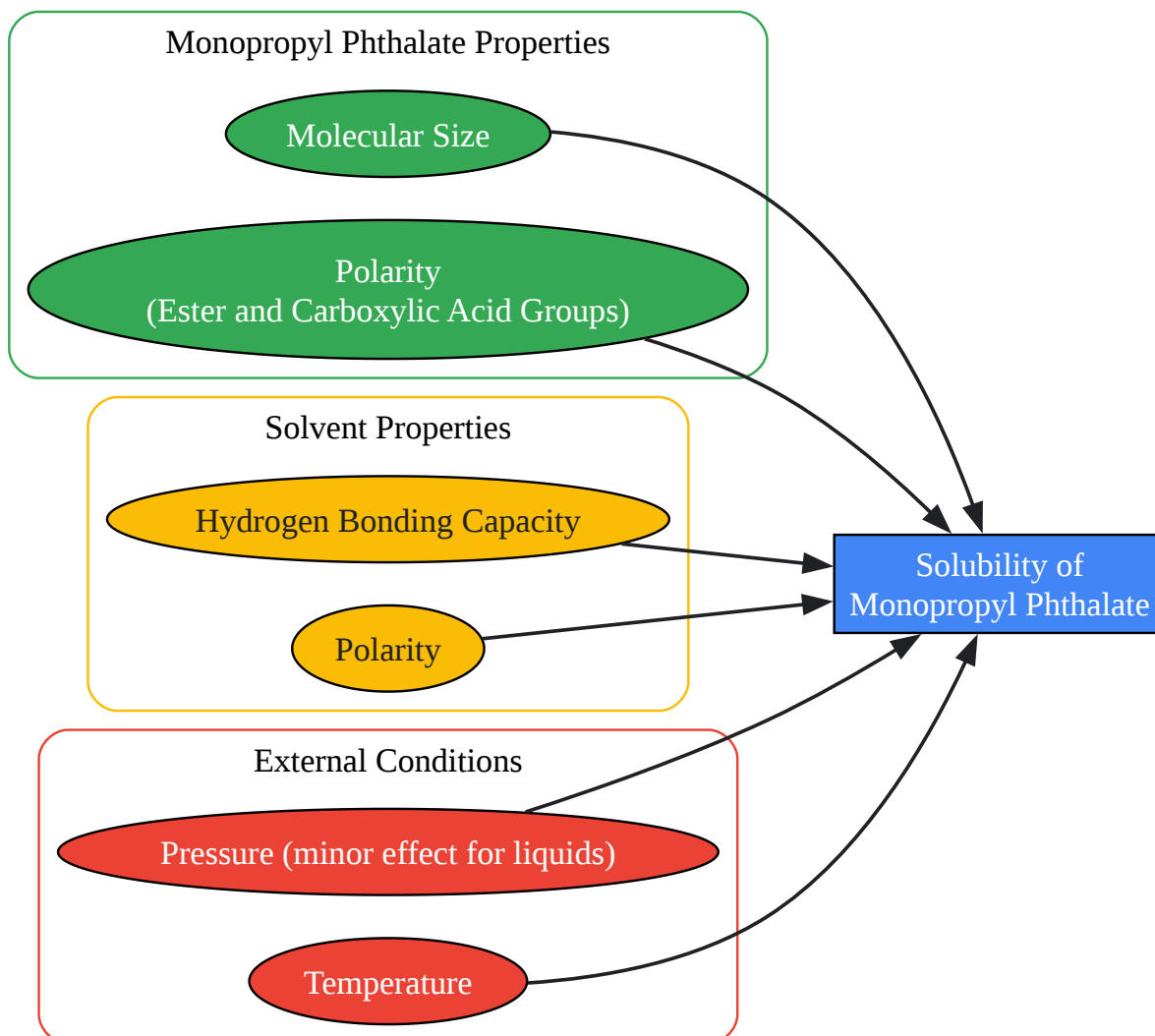
Visualizations

The following diagrams illustrate the experimental workflow for solubility determination and the logical relationships influencing the solubility of **monopropyl phthalate**.



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Caption: Experimental workflow for determining the solubility of **monopropyl phthalate**.



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Caption: Factors influencing the solubility of **monopropyl phthalate** in organic solvents.

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References

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